

Personal protective equipment for handling 1-Tetradecanol-d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tetradecanol-d2

Cat. No.: B15568468

[Get Quote](#)

Essential Safety and Handling Guide for 1-Tetradecanol-d2

This guide provides immediate and essential safety, handling, and disposal information for **1-Tetradecanol-d2**, tailored for researchers, scientists, and drug development professionals. The procedures outlined are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

Physicochemical and Hazard Data

Proper handling of **1-Tetradecanol-d2** begins with a clear understanding of its properties and associated hazards. While the deuteration is unlikely to alter the chemical hazards significantly from its non-deuterated counterpart, 1-Tetradecanol, it is crucial to handle it with the same level of care.

Property	Value
Synonyms	Myristyl alcohol-d2, Tetradecyl alcohol-d2
Molecular Formula	C ₁₄ H ₂₈ D ₂ O
Molecular Weight	216.42 g/mol (approx.)
Appearance	White solid or colorless thick liquid when heated[1]
Melting Point	35-39 °C[2][3]
Boiling Point	289 °C[3]
Flash Point	140 °C (284 °F)[4]
Density	0.823 g/mL at 25 °C[3]
Solubility	Insoluble in water; Soluble in ether and alcohol[5]
Incompatible Materials	Strong oxidizing agents, acid anhydrides, acid chlorides[2][5][6][7]

Hazard Identification	Description
GHS Hazard Statements[6][8][9]	H315: Causes skin irritation.H319: Causes serious eye irritation.H410: Very toxic to aquatic life with long lasting effects.
GHS Precautionary Statements[6][8][9]	P273: Avoid release to the environment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P391: Collect spillage.P501: Dispose of contents/container to an approved waste disposal plant.
Physical Hazards	Combustible solid. Fine dust may form explosive mixtures with air.[2]
Health Hazards[4][5][9]	May cause mild eye and skin irritation upon prolonged or repeated contact. Inhalation of dust may cause respiratory irritation. Not classified as harmful by ingestion.
Environmental Hazards[2][5][6][7][8]	Very toxic to aquatic organisms, with the potential for long-term adverse effects in the aquatic environment.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel and the integrity of the research.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Tetradecanol-d2** to minimize exposure and prevent contamination.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.[2][10]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile rubber). Gloves must be inspected before use and replaced if contaminated or damaged.[1][2][8]
Skin and Body Protection	A lab coat or protective clothing should be worn to prevent skin exposure.[2][5] An apron may be necessary for larger quantities.[5]
Respiratory Protection	A particulate respirator (e.g., P95 or P1) should be used if dust is generated and ventilation is inadequate.[2][8] For higher-risk activities, a full-face respirator may be necessary.[6][10]

Handling and Storage Procedures

- Ventilation: Always handle **1-Tetradecanol-d2** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of any dust or fumes.[4][6]
- Preventing Contamination: Avoid contact with skin, eyes, and clothing.[4][9] Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.[4][9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][7][9] Keep away from incompatible materials such as strong oxidizing agents.[2][5][6][7]
- Dust Control: Minimize dust generation and accumulation, as fine dust can form explosive mixtures with air.[2][4]

Emergency and Disposal Plan

A clear and concise plan for managing spills and disposing of waste is critical for maintaining a safe laboratory environment.

Spill Management

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate: If the spill is large, evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading and from entering drains or waterways.^[2]
- Clean-Up:
 - For minor spills, use a dry clean-up procedure.^{[2][5]}
 - Carefully sweep or vacuum the material, avoiding dust generation.^{[2][4]}
 - Place the spilled material into a suitable, labeled container for disposal.^{[4][5]}
- Decontaminate: Clean the spill area thoroughly.
- Personal Safety: All personnel involved in the cleanup must wear the appropriate PPE.

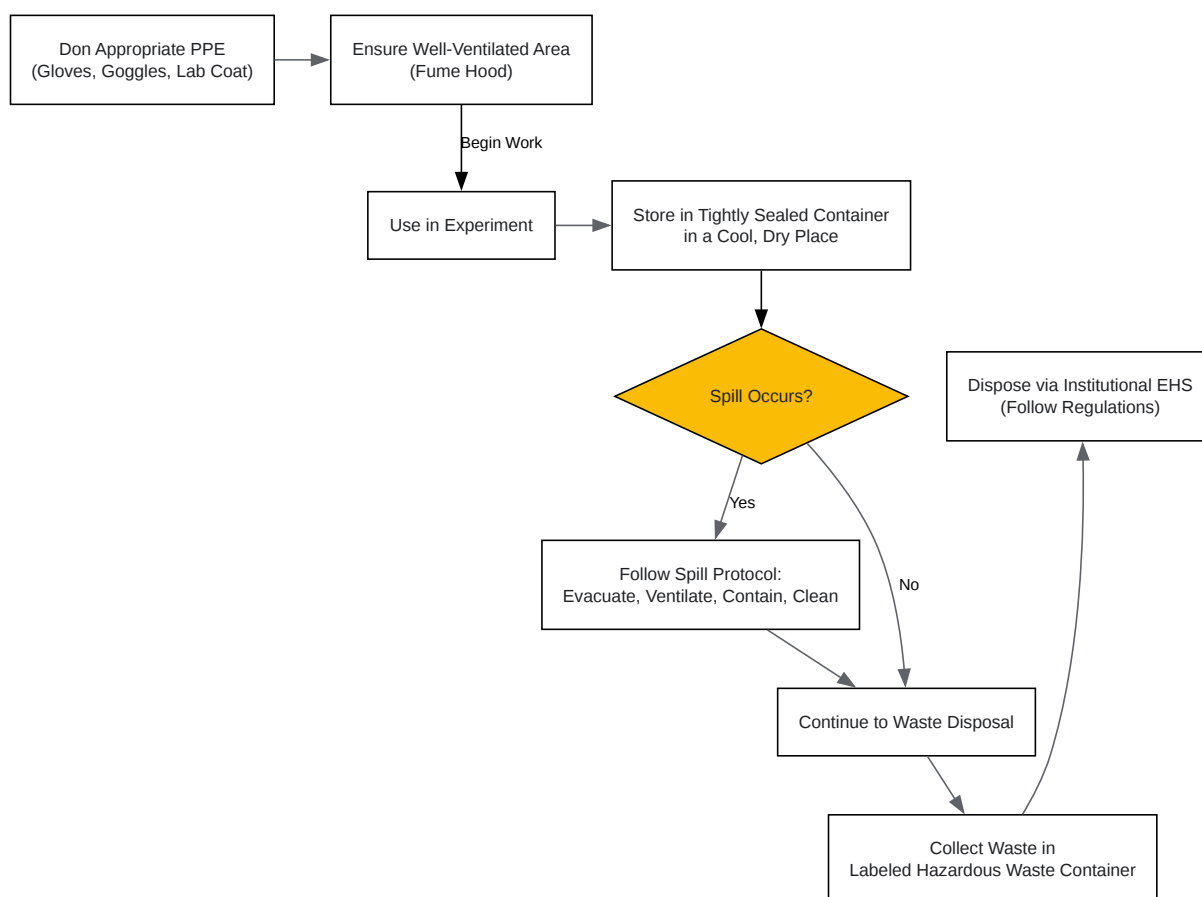
Disposal Protocol

1-Tetradecanol-d2 and its containers must be disposed of as hazardous waste.^[5]

- Waste Collection: Collect waste material in a clearly labeled, sealed container. The label should read "Hazardous Waste" and include the chemical name.^[6]
- Storage of Waste: Store the waste container in a designated, cool, dry, and well-ventilated area, away from incompatible materials and with secondary containment.^[6]
- Regulatory Compliance: All waste disposal must be conducted in accordance with local, state, and federal regulations.^{[2][5]} Consult your institution's environmental health and safety (EHS) department for specific guidance.
- Environmental Protection: Do not allow the chemical or its containers to enter drains or the environment.^{[2][7][8]}

Procedural Workflow Diagram

The following diagram outlines the key steps and decision points for the safe handling and disposal of **1-Tetradecanol-d2**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **1-Tetradecanol-d2**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Tetradecanol | C₁₄H₃₀O | CID 8209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. 1-Tetradecanol Selectophore®, = 99.0 112-72-1 [sigmaaldrich.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. capotchem.cn [capotchem.cn]
- 9. sds.metasci.ca [sds.metasci.ca]
- 10. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Tetradecanol-d2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568468#personal-protective-equipment-for-handling-1-tetradecanol-d2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com